

# Essential Guide to the Proper Disposal of NSC139021

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC139021

Cat. No.: B1671614

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **NSC139021**, also known by its chemical name 1-[2-Thiazolylazo]-2-naphthol. Adherence to these procedures is critical for laboratory safety and environmental protection.

## Chemical and Safety Data Overview

**NSC139021** is an organic compound used in research, notably as a R1OK2 inhibitor with anti-tumor effects.<sup>[1][2]</sup> Due to its chemical nature, specific precautions must be taken for its disposal. The following table summarizes key information derived from its Safety Data Sheet (SDS).<sup>[3]</sup>

Property	Information	Source
Chemical Name	1-[2-Thiazolylazo]-2-naphthol	[3]
Synonyms	TAN, (E)-1-(thiazol-2-ylidiazenyl)naphthalen-2-ol	[3]
Physical State	Solid	[3]
Appearance	Red or orange solid	[3]
Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)	[3]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.	[3]

## Experimental Protocols for Safe Disposal

The primary recommended method for the disposal of **NSC139021** is through a licensed chemical waste management service.[3] Under no circumstances should this compound be disposed of down the drain or mixed with general waste.[3]

### Step-by-Step Disposal Procedure:

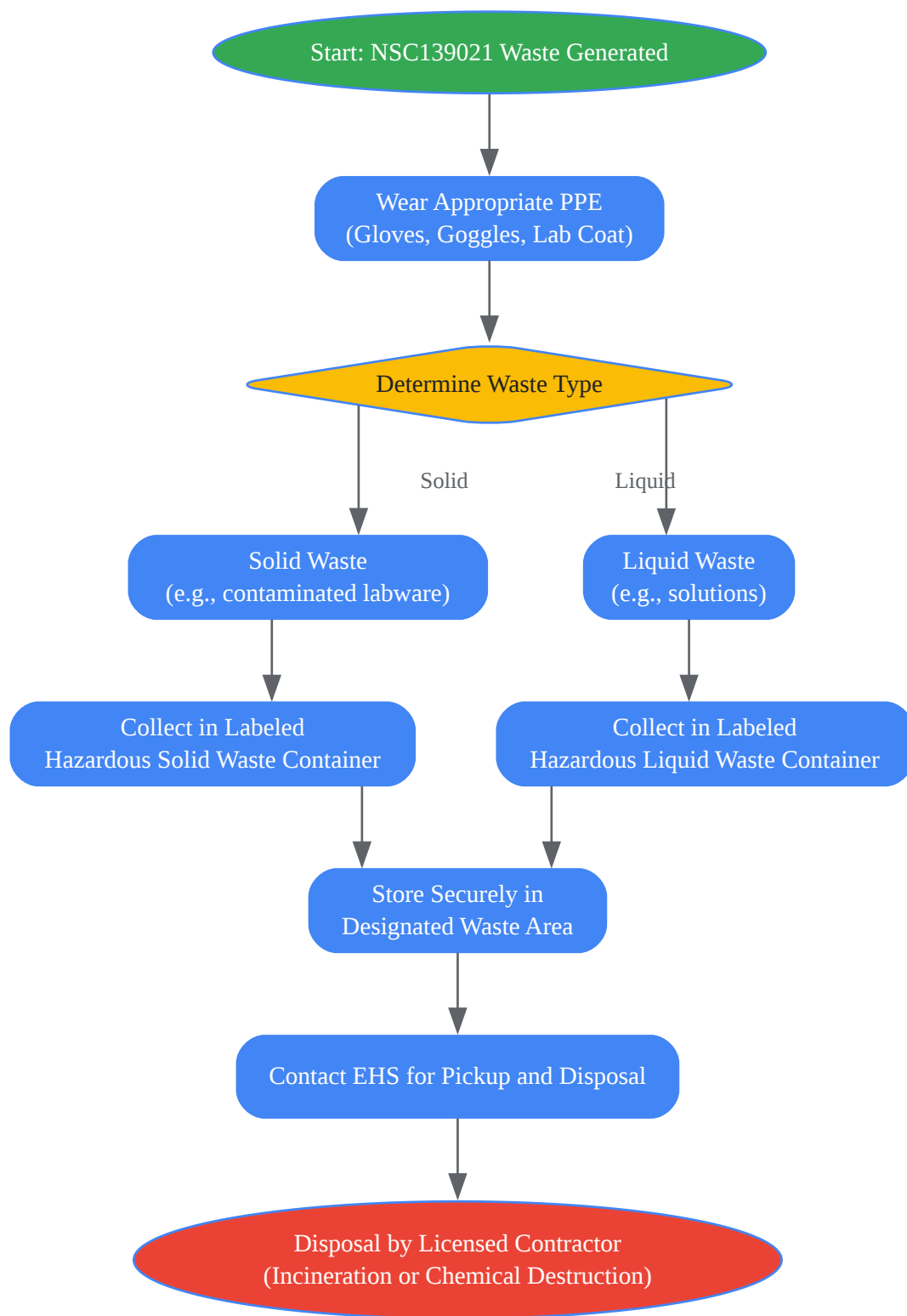
- Personal Protective Equipment (PPE): Before handling **NSC139021** waste, ensure you are wearing appropriate PPE, including a lab coat, nitrile gloves, and protective eyewear.
- Waste Segregation:
  - Solid Waste: Collect any solid **NSC139021** waste, including contaminated labware (e.g., pipette tips, weighing boats), in a designated, clearly labeled hazardous waste container. [4] The container should be compatible with the chemical and sealable.
  - Liquid Waste: If **NSC139021** has been dissolved in a solvent, collect the solution in a designated hazardous liquid waste container. The container must be clearly labeled with

the full chemical name and the solvent used.<sup>[4]</sup> Do not mix with other incompatible waste streams.

- **Container Labeling:** Label the hazardous waste container with "Hazardous Waste," the full chemical name "**NSC139021**" or "1-[2-Thiazolylazo]-2-naphthol," the approximate quantity, and the date.<sup>[4]</sup>
- **Storage of Waste:** Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.<sup>[2]</sup> The recommended disposal methods are removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.<sup>[3]</sup>
- **Decontamination of Empty Containers:** Any original containers of **NSC139021** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.<sup>[2]</sup> After triple-rinsing, the container can be disposed of as regular trash, with the label defaced.<sup>[2]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **NSC139021**.



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Caption: Disposal workflow for **NSC139021** waste.

By following these procedures, you contribute to a safer laboratory environment and ensure compliance with chemical waste regulations. Always consult your institution's specific guidelines and the Safety Data Sheet for any chemical you are handling.

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## References

- 1. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- 2. vumc.org [vumc.org]
- 3. chemicalbook.com [chemicalbook.com]
- 4. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)